

Application Notes and Protocols for Rivanicline Oxalate in Cell Culture

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Compound of Interest

Compound Name: Rivanicline oxalate

Cat. No.: B1679400

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Abstract

Rivanicline oxalate is a potent and selective partial agonist for the $\alpha 4\beta 2$ nicotinic acetylcholine receptor (nAChR), a key player in various neurological processes. Its ability to modulate cholinergic signaling makes it a valuable tool for in vitro studies investigating neurodegenerative diseases, cognitive function, and inflammatory pathways. This document provides a detailed protocol for the proper dissolution of **Rivanicline oxalate** for use in cell culture experiments, ensuring optimal compound stability and activity. Additionally, it summarizes its biological activity and outlines the key signaling pathways it modulates.

Chemical Properties

Property	Value	Reference
Synonyms	RJR-2403 oxalate, (E)-Metanicotine oxalate	[1]
CAS Number	220662-95-3	[1]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₄	[1]
Molecular Weight	252.27 g/mol	[1]
Appearance	White to off-white solid	[2]

Biological Activity

Rivanicline is a subtype-selective partial agonist at neural nicotinic acetylcholine receptors, with a primary affinity for the $\alpha 4\beta 2$ subtype.[3] This interaction initiates a conformational change in the receptor, opening an ion channel and allowing the influx of cations such as Na^+ and Ca^{2+} into the neuron.[4] This influx leads to an excitatory postsynaptic potential, neuronal activation, and subsequent downstream signaling events.[4]

Quantitative Data

Parameter	Value	Target	Reference
Ki	26 nM	$\alpha 4\beta 2$ nAChR	[1][5]
EC ₅₀	16 μM	$\alpha 4\beta 2$ nAChR	[5][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Rivanicline Oxalate Stock Solution in DMSO

Materials:

- **Rivanicline oxalate** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- Calculation: Determine the mass of **Rivanicline oxalate** required to prepare the desired volume of a 10 mM stock solution.
 - Formula: $\text{Mass (mg)} = 10 \text{ (mmol/L)} \times \text{Volume (L)} \times 252.27 \text{ (g/mol)} \times 1000 \text{ (mg/g)}$

- Example for 1 mL: $10 \text{ mmol/L} \times 0.001 \text{ L} \times 252.27 \text{ g/mol} \times 1000 \text{ mg/g} = 2.52 \text{ mg}$
- Weighing: Accurately weigh the calculated amount of **Rivanicline oxalate** in a sterile microcentrifuge tube.
- Dissolution: Add the corresponding volume of sterile DMSO to the tube.
- Mixing: Vortex the solution thoroughly for 1-2 minutes until the solid is completely dissolved, resulting in a clear solution.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.[6]

Protocol 2: Preparation of Working Solutions for Cell Culture

Materials:

- 10 mM **Rivanicline oxalate** stock solution in DMSO
- Pre-warmed, sterile cell culture medium appropriate for your cell line
- Sterile tubes for dilution

Procedure:

- Determine Final Concentration: Decide on the final concentration(s) of **Rivanicline oxalate** required for your experiment based on its EC_{50} and the specific research question.
- Serial Dilution: It is highly recommended to perform serial dilutions of the 10 mM stock solution in sterile cell culture medium to achieve the desired final concentrations.
- Maintain Low DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is not toxic to the cells. A final concentration of 0.1% or lower is generally considered safe for most cell lines.[7]
 - Example: To achieve a final concentration of 10 μM **Rivanicline oxalate**, add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium. This results in a final DMSO

concentration of 0.1%.

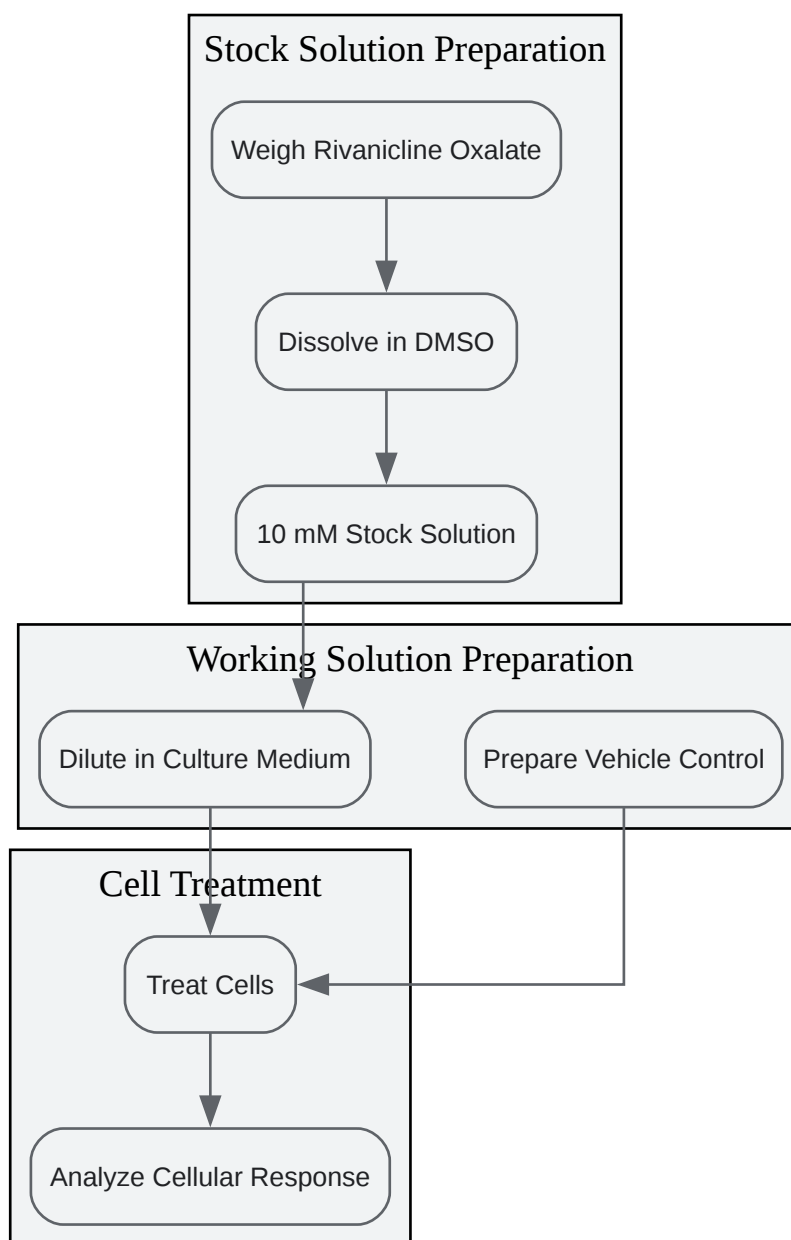
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the **Rivanicline oxalate**. This is crucial to differentiate the effects of the compound from any potential effects of the solvent.
- **Application to Cells:** Gently mix the final working solution and immediately add it to your cell cultures.

Important Considerations:

- **Solubility:** If precipitation is observed upon dilution in aqueous media, it may be necessary to prepare a more dilute intermediate stock solution in DMSO before the final dilution in the culture medium.
- **Stability:** It is best practice to prepare fresh working solutions for each experiment from the frozen stock.^[6] The stability of **Rivanicline oxalate** in cell culture media over extended periods has not been extensively documented.
- **Cell Line Specificity:** The optimal working concentration and tolerance to DMSO can vary between different cell lines. It is advisable to perform a dose-response curve and a DMSO toxicity test for your specific cell line.

Visualization of Signaling Pathways

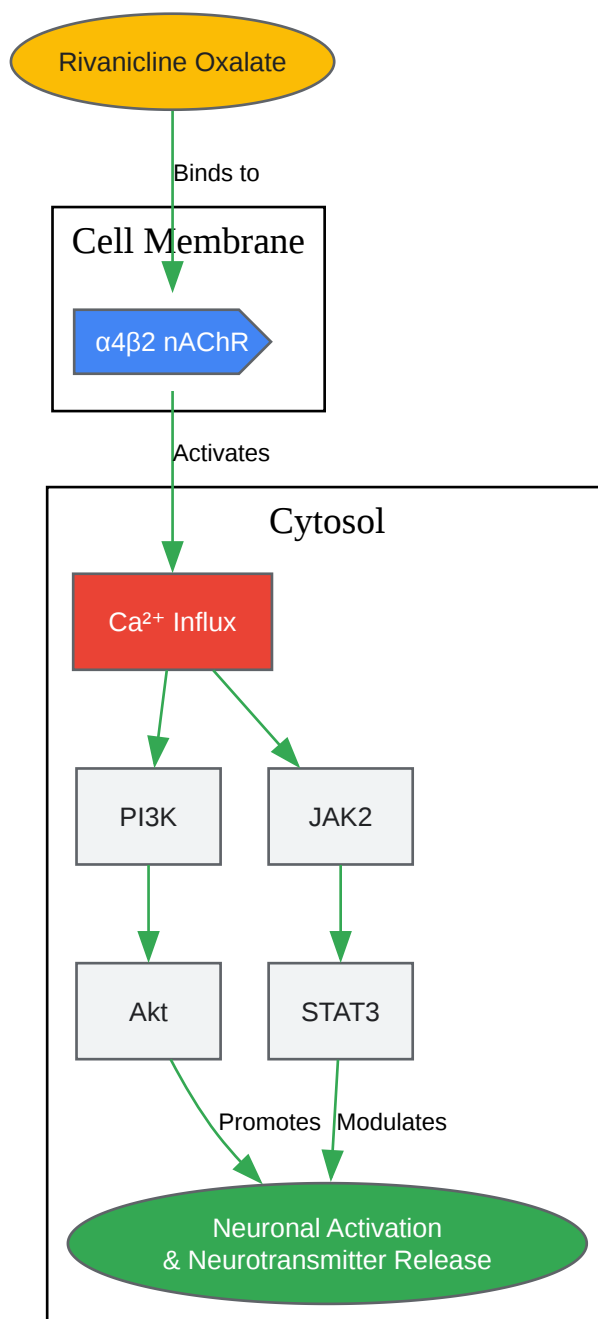
Rivanicline Oxalate Experimental Workflow



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Caption: Workflow for preparing and using **Rivanicline oxalate** in cell culture.

$\alpha 4 \beta 2$ Nicotinic Acetylcholine Receptor Signaling Pathway



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Caption: Simplified signaling cascade initiated by **Rivianicline oxalate**.

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